

1-Piperidinepropanol structure and functional groups

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Piperidinepropanol

CAS No.: 104-58-5

Cat. No.: B086026

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An In-Depth Technical Guide to **1-Piperidinepropanol**: Structure, Properties, and Synthesis

Introduction

1-Piperidinepropanol, also known by synonyms such as 3-(Piperidin-1-yl)propan-1-ol and 1-(3-Hydroxypropyl)piperidine, is an organic compound with the chemical formula $C_8H_{17}NO$.^[1]^[2]^[3] It is a colorless to pale yellow liquid characterized by a distinct amine-like odor.^[4]^[5] This bifunctional molecule, incorporating both a tertiary amine within a piperidine ring and a primary alcohol, serves as a versatile building block in organic synthesis. Its utility is particularly noted in the development of pharmaceuticals and agrochemicals, where it acts as a key intermediate.^[4] This guide provides a comprehensive overview of its chemical structure, functional groups, physicochemical properties, and a detailed experimental protocol for its synthesis.

Chemical Structure and Functional Groups

The molecular structure of **1-Piperidinepropanol** consists of a saturated heterocyclic piperidine ring N-substituted with a propanol group. The IUPAC name for this compound is 3-(piperidin-1-yl)propan-1-ol.^[2]

The two primary functional groups present in the molecule are:

- **Tertiary Amine:** The nitrogen atom within the piperidine ring is bonded to three carbon atoms, classifying it as a tertiary amine. This group imparts basic properties to the molecule, allowing it to participate in reactions such as nucleophilic substitutions and condensations.^[4]
- **Hydroxyl Group (-OH):** The terminal hydroxyl group is a primary alcohol, which can undergo typical alcohol reactions like oxidation, esterification, and etherification.^{[3][6]}

The presence of these two functional groups makes **1-Piperidinepropanol** a valuable intermediate in the synthesis of more complex molecules, including various receptor antagonists and kinase inhibitors.^{[5][7]}

Caption: Structure of **1-Piperidinepropanol** highlighting its key functional groups.

Physicochemical Properties

The physical and chemical properties of **1-Piperidinepropanol** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Reference(s)
Molecular Formula	C8H17NO	[1][2][7]
Molecular Weight	143.23 g/mol	[2][3][7]
CAS Number	104-58-5	[1][2][3]
Appearance	Colorless to light yellow liquid	[4][5]
Density	0.944 g/mL at 25 °C	[3][6][7]
Boiling Point	94-95 °C at 0.5 mmHg	[3][6][7]
Refractive Index	n _{20/D} 1.4775	[3][6][7]
Flash Point	208 °F (97.8 °C) - closed cup	[6][7]
Storage Temperature	Room Temperature, sealed in dry conditions	[7]
pKa	15.12 ± 0.10 (Predicted)	[7]

Synthesis and Experimental Protocol

1-Piperidinepropanol is synthesized via the reduction of a corresponding propionate ester. The following protocol details the synthesis from methyl 3-(piperidin-1-yl)propionate using lithium aluminum hydride (LiAlH₄) as the reducing agent.[7]

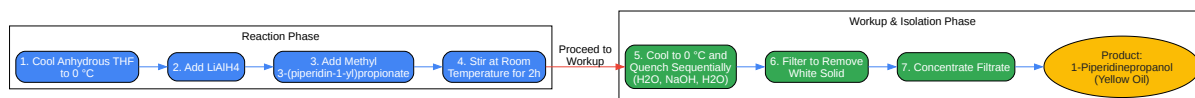
Materials and Equipment:

- Methyl 3-(piperidin-1-yl)propionate
- Lithium aluminum hydride (LiAlH₄)
- Anhydrous tetrahydrofuran (THF)
- Purified water
- 15% aqueous sodium hydroxide (NaOH) solution
- Dry three-necked flask

- Magnetic stirrer
- Dropping funnel
- Ice bath
- Filtration apparatus
- Rotary evaporator

Experimental Procedure:

- **Reaction Setup:** Add 80 mL of anhydrous tetrahydrofuran to a dry three-necked flask equipped with a magnetic stirrer and a dropping funnel. Cool the flask to 0 °C using an ice bath.^[7]
- **Addition of Reducing Agent:** Carefully add 3.5 g (93.4 mmol) of lithium aluminum hydride to the cooled THF in batches.^[7]
- **Addition of Ester:** Slowly add a solution of 8.0 g (46.7 mmol) of methyl 3-(piperidin-1-yl)propionate in THF dropwise to the LiAlH₄ suspension.^[7]
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for 2 hours.^[7]
- **Quenching:** Cool the reaction mixture back to 0 °C. Sequentially and carefully add 10 mL of purified water, 10 mL of 15% aqueous NaOH solution, and finally 30 mL of purified water to quench the excess LiAlH₄.^[7]
- **Workup and Isolation:** A white solid will precipitate. Remove the solid by filtration. Concentrate the filtrate using a rotary evaporator to yield the product, 3-(piperidin-1-yl)propanol, as a yellow oily liquid (4.0 g). The product can be used in subsequent steps without further purification.^[7]



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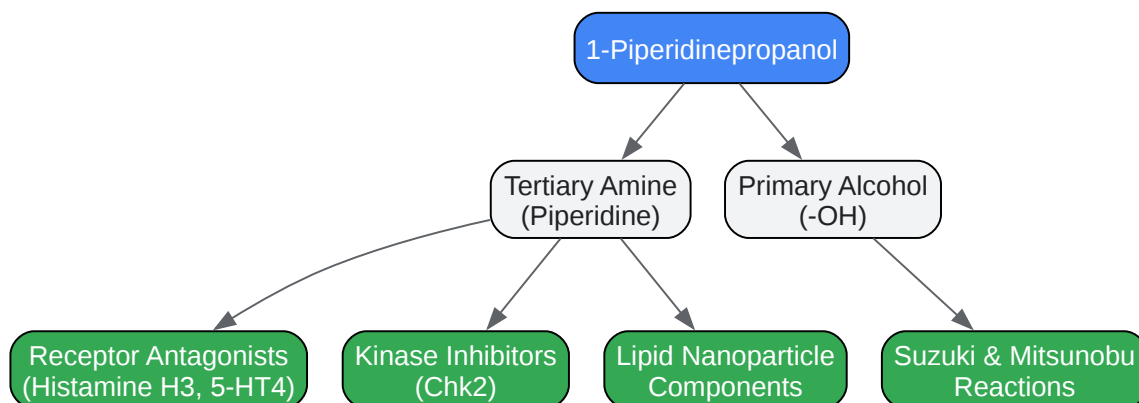
Caption: Workflow for the synthesis of **1-Piperidinepropanol** via ester reduction.

Applications in Research and Development

1-Piperidinepropanol is a reactant in several important organic reactions and in the synthesis of biologically active molecules.[5][7]

- Drug Synthesis: It is a precursor for synthesizing a range of pharmaceutical agents, including:
 - Histamine H3 receptor antagonists[5][7]
 - Serotonin-4 (5-HT4) receptor antagonists[5][7]
 - Checkpoint kinase Chk2 inhibitors[5][7]
 - Protein lysine methyltransferase G9a inhibitors[5]
- Named Reactions: It is utilized as a reactant in Suzuki-coupling and the Mitsunobu reaction. [5][7]
- Nucleic Acid Delivery: It is used in the preparation of ionizable amine lipids, which are components of lipid nanoparticle (LNP) systems for the delivery of nucleic acids in gene therapy applications.[7][8]

The relationship between its structure and its role as a synthetic building block is illustrated below.



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Caption: Relationship between functional groups of **1-Piperidinepropanol** and its applications.

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- To cite this document: BenchChem. [1-Piperidinepropanol structure and functional groups]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b086026/docs#1-piperidinepropanol-structure-and-functional-groups>]

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